

Triphenoxyvinylsilane CAS number and molecular weight

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Compound of Interest

Compound Name: Triphenoxyvinylsilane

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Triphenoxyvinylsilane: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Triphenoxyvinylsilane is an organosilane compound with a unique molecular structure that combines a reactive vinyl group with three phenoxy groups. This combination of functionalities makes it a compound of interest in materials science and potentially in biomedical applications. This technical guide provides a comprehensive overview of the core physicochemical properties of **Triphenoxyvinylsilane**, along with a discussion of its potential applications based on the known reactivity of analogous vinylsilanes and phenoxysilanes. Due to the limited publicly available data specifically on **Triphenoxyvinylsilane**, this guide leverages information on similar compounds to present potential experimental protocols and explore its theoretical utility in various research and development contexts.

Core Properties of Triphenoxyvinylsilane

Triphenoxyvinylsilane, also known as ethenyl(triphenoxy)silane, is characterized by the following key identifiers and properties.

Property	Value	Source
CAS Number	18666-65-4	[1]
Molecular Formula	C ₂₀ H ₁₈ O ₃ Si	[1]
Molecular Weight	334.4 g/mol	[1]
Appearance	Colorless liquid or solid	[2]
Boiling Point	210 °C	[2]
Density	1.13 g/cm ³	[2]
Refractive Index	1.5620	[2]

Potential Applications and Research Areas

While specific research on **Triphenoxyvinylsilane** is limited, its structural features suggest potential applications in several fields, primarily driven by the reactivity of the vinyl and phenoxy groups.

Polymer Synthesis and Modification

The vinyl group of **Triphenoxyvinylsilane** can participate in polymerization reactions, such as free-radical polymerization, to create novel silicone-based polymers.[3] The bulky phenoxy groups would be expected to impart unique thermal and mechanical properties to the resulting polymers.

Cross-linking Agent

Organofunctional silanes are widely used as cross-linking agents to improve the mechanical strength and stability of composite materials.[4] **Triphenoxyvinylsilane** could theoretically act as a bridge between inorganic fillers and organic polymer matrices.

Surface Modification

Silane coupling agents are frequently used to modify the surfaces of inorganic materials like silica nanoparticles to improve their dispersion in organic media and to provide sites for further

functionalization.[5][6][7] The phenoxy groups could alter the surface properties, potentially enhancing compatibility with aromatic polymer matrices.

Dental Composites

Vinylsilanes are utilized in dental composites to functionalize filler particles, enhancing their bond with the resin matrix.[8][9][10] While there is no specific data on **Triphenoxyvinylsilane**, its vinyl functionality makes this a plausible area of investigation.

Experimental Protocols (Exemplary)

The following are detailed, exemplary methodologies for key experiments based on protocols for analogous silane compounds. These should be considered as starting points for the development of specific protocols for **Triphenoxyvinylsilane**.

Hydrolysis and Condensation of Triphenoxyvinylsilane

The formation of siloxane bonds from alkoxysilanes proceeds through hydrolysis of the alkoxy groups to form silanols, followed by condensation of the silanols.[2][11][12]

Objective: To prepare a solution of hydrolyzed **Triphenoxyvinylsilane** for subsequent surface modification or polymerization.

Materials:

- **Triphenoxyvinylsilane**
- Ethanol (anhydrous)
- Deionized water
- Acetic acid (for pH adjustment)
- Magnetic stirrer and stir bar
- pH meter

Procedure:

- Prepare an ethanol/water solvent mixture (e.g., 95:5 v/v).
- Adjust the pH of the solvent mixture to 4.5-5.5 with acetic acid. The hydrolysis rate of silanes is generally faster at acidic or alkaline pH.
- While stirring, slowly add **Triphenoxyvinylsilane** to the solvent mixture to a final concentration of 1-5% (w/v).
- Continue stirring for a predetermined time (e.g., 1-2 hours) to allow for hydrolysis to occur. The solution should be used relatively quickly as self-condensation can occur upon standing.

Surface Modification of Silica Nanoparticles (Exemplary Protocol)

This protocol describes a general method for functionalizing the surface of silica nanoparticles with a silane coupling agent.[\[13\]](#)[\[14\]](#)

Objective: To covalently attach **Triphenoxyvinylsilane** to the surface of silica nanoparticles.

Materials:

- Silica nanoparticles
- Toluene (anhydrous)
- Hydrolyzed **Triphenoxyvinylsilane** solution (from Protocol 3.1)
- Centrifuge
- Ultrasonicator
- Oven

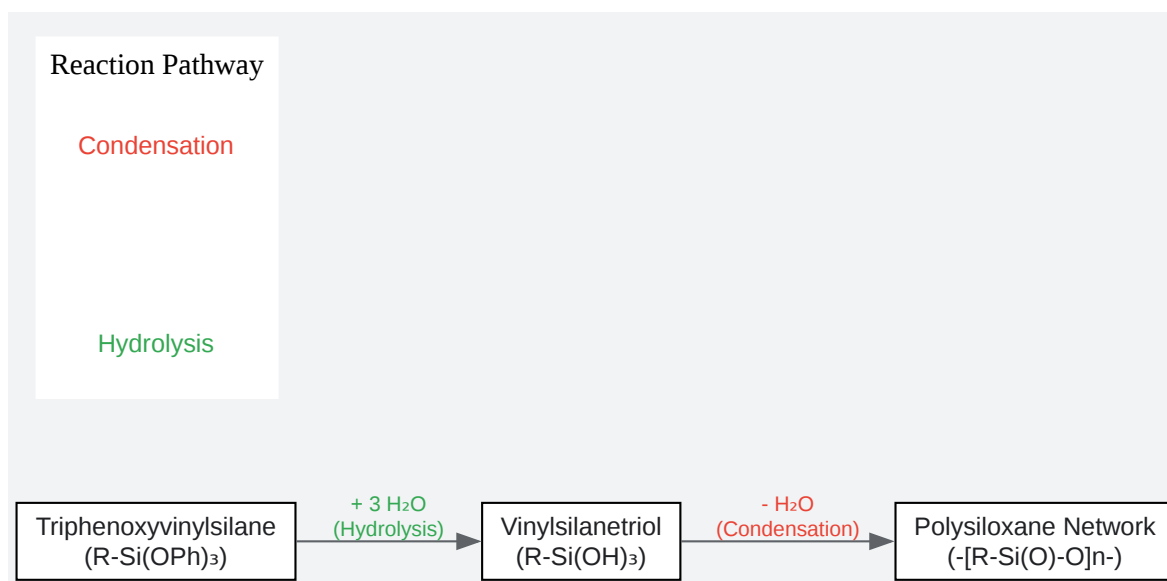
Procedure:

- Disperse a known amount of silica nanoparticles in anhydrous toluene using an ultrasonicator to create a uniform suspension.

- Add the hydrolyzed **Triphenoxyvinylsilane** solution to the nanoparticle suspension. The amount of silane will depend on the desired surface coverage.
- Reflux the mixture for several hours (e.g., 4-6 hours) with constant stirring under an inert atmosphere (e.g., nitrogen).
- Allow the mixture to cool to room temperature.
- Collect the functionalized nanoparticles by centrifugation.
- Wash the nanoparticles several times with toluene and then ethanol to remove unreacted silane.
- Dry the surface-modified nanoparticles in an oven at a controlled temperature (e.g., 80-100 °C).

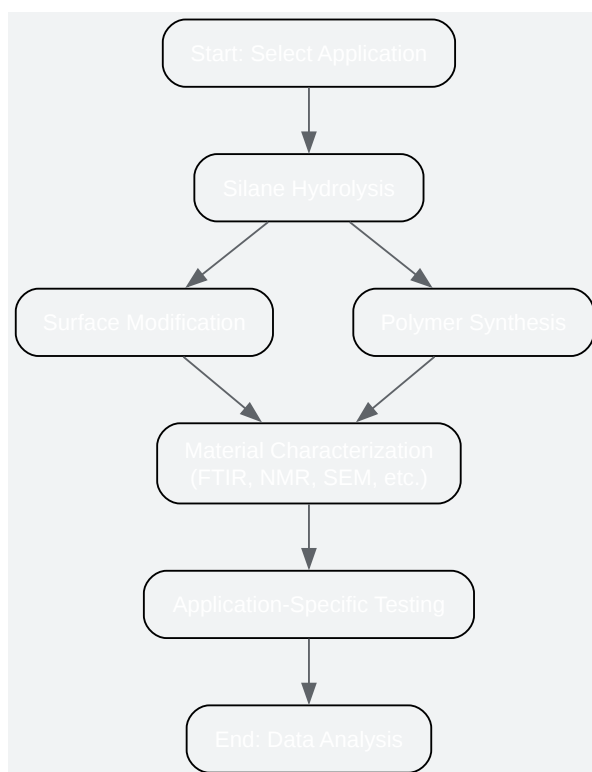
Logical Relationships and Workflows

The following diagrams illustrate the fundamental chemical transformations and a general experimental workflow for the application of **Triphenoxyvinylsilane**.



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Caption: Hydrolysis and condensation pathway of **Triphenoxyvinylsilane**.



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Caption: General experimental workflow for **Triphenoxylvinylsilane** applications.

Signaling Pathways and Drug Development

Currently, there is no published research directly implicating **Triphenoxylvinylsilane** in any biological signaling pathways or drug development applications. The biological activity of organosilanes is an emerging area of research, with some studies exploring silanols as isosteres for bioactive molecules.^[15] However, the potential toxicological profile of **Triphenoxylvinylsilane** would need to be thoroughly evaluated before any consideration for biomedical applications.

Conclusion

Triphenoxylvinylsilane is a chemical compound with potential utility in materials science, particularly in the development of novel polymers and composite materials. While direct experimental data is scarce, its structural analogy to other well-studied vinyl and phenoxy silanes allows for the formulation of plausible synthetic and application protocols. Further research is warranted to fully elucidate the properties and potential applications of this

compound, especially in areas such as surface engineering and advanced materials. For researchers in drug development, while direct applications are not yet identified, the principles of silane chemistry may offer novel strategies for the modification of drug delivery vehicles or diagnostic agents.

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